

INN Nomenclature and Chemical Identity

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Compound Focus: Mequitamium Iodide

CAS No.: 101396-42-3

Cat. No.: S534996

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Mequitamium Iodide is the approved **International Nonproprietary Name (INN)** for this chemical entity. The table below lists its various chemical identifiers and names as found in the scientific literature and chemical databases.

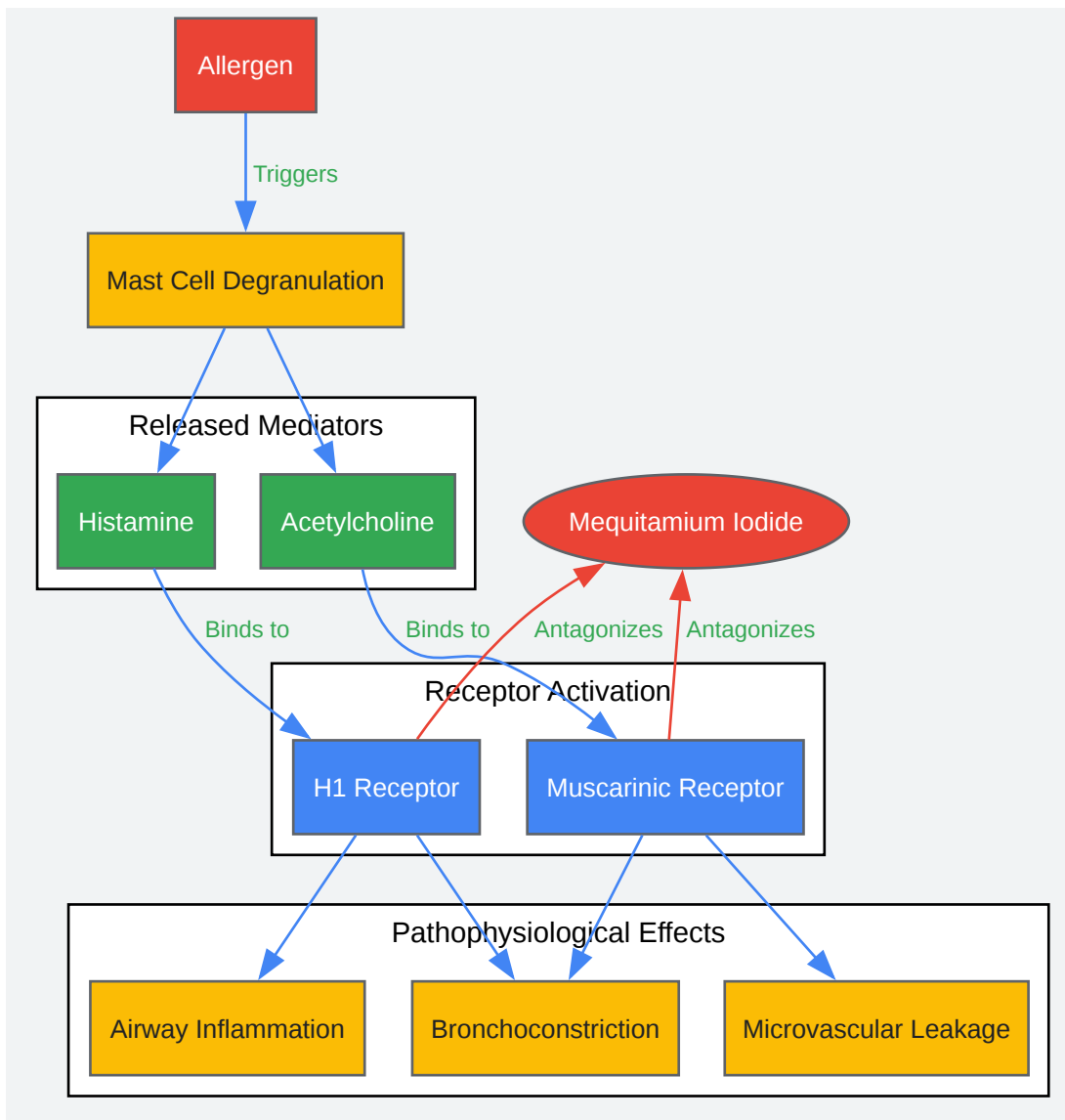
Category	Details
INN	Mequitamium Iodide [1]
INN (Latin)	Mequitamii iodidum [1]
INN (French)	Iodure de mequitamium [1]
INN (Spanish)	Ioduro de mequitamio [1]
CAS Registry Number	101396-42-3 [2] [1] [3]
IUPAC Name	10-[(1-methyl-1-azoniabicyclo[2.2.2]octan-3-yl)methyl]phenothiazine iodide [1]
Molecular Formula	C ₂₁ H ₂₅ IN ₂ S [2] [1] [3]
Other Synonyms	LG 30435, Mequitazium [2] [3]

Pharmacological Profile & Development Status

Mequitamium Iodide is a quaternary ammonium phenothiazine derivative investigated as a potential anti-asthmatic and anti-allergic agent. Its primary mechanism involves dual antagonism of key receptors in the airways.

Property	Description
Drug Type	Small molecule drug [3]
Primary Mechanisms	Histamine H1 receptor antagonist; Muscarinic acetylcholine receptor (mAChR) antagonist [4] [3]
Highest R&D Phase	Discontinued (Phase 2) [3]
Key Indications (Studied)	Asthma, Rhinitis [3]
Affinity for H1 Receptors	$K_i = 9 \text{ nM}$ (Rat brain membranes) [4]
Affinity for Muscarinic Receptors	$K_i = 12\text{-}77 \text{ nM}$ (Various tissues, non-selective across subtypes) [4]

The following diagram illustrates the core mechanism of action of **Mequitamium Iodide** in the context of airway hypersensitivity:



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*Diagram: Dual receptor antagonism of **Mequitamium Iodide** blocks the effects of histamine and acetylcholine, preventing bronchoconstriction and inflammation.*

Stereochemistry and Enantiomer Activity

Mequitamium Iodide is a chiral molecule. Research has shown that its pharmacological activity is influenced by stereochemistry, which is detailed in the table below.

Enantiomer	Absolute Configuration	Histamine H1 Antagonism	Muscarinic Antagonism
(+)-enantiomer	(S) [5]	High potency (10-fold more potent than the (R)-isomer) [5]	Similar to (R)-isomer [5]
(-)-enantiomer	(R) [5]	Lower potency [5]	Similar to (S)-isomer [5]
dextro-mequitamium (d-Meq)	(S) (associated with the active dextrorotatory isomer) [6]	$K_i = 28$ nM (in rat lung) [6]	$K_i = 212$ nM (in bovine trachea) [6]

Experimental Protocols from Key Studies

For researchers seeking to replicate or understand the foundational studies, here are the methodologies used to determine the drug's receptor affinity and in vitro efficacy.

Receptor Binding Assay Protocol [4] [6]

This protocol is used to determine the affinity (K_i) of **Mequitamium Iodide** for different receptors.

- **Objective:** To measure the equilibrium inhibition constant (K_i) of **Mequitamium Iodide** for histamine H1 and muscarinic acetylcholine receptors.
- **Materials:**
 - **Tissue Preparations:** Rat brain membranes (for H1) or rat lung/bovine trachea homogenates (for muscarinic) [4] [6].
 - **Radioligands:** [3 H]Quinuclidinyl benzilate ([3 H]QNB) for both muscarinic and H1 receptors [6].
 - **Buffers:** Appropriate incubation buffer (e.g., Tris-HCl, phosphate buffer).
 - **Test Compound:** **Mequitamium Iodide** in a concentration range (e.g., 0 to 10 μ M).
- **Method:**
 - **Membrane Preparation:** Homogenize the fresh tissue in ice-cold buffer and centrifuge to isolate the membrane fraction.
 - **Incubation:** Incubate the membrane preparation with the radioligand and varying concentrations of **Mequitamium Iodide** in a total volume.

- **Specific Binding Determination:** Include parallel incubations with a high concentration (e.g., 1 μM) of a non-radioactive antagonist (like atropine) to define non-specific binding.
- **Filtration and Scintillation Counting:** Terminate the reaction by rapid vacuum filtration through glass fiber filters to separate bound from free radioligand. Measure the radioactivity on the filters using a scintillation counter.
- **Data Analysis:** Use software to analyze the competitive binding data. The concentration that inhibits 50% of specific radioligand binding (IC_{50}) is determined, and the K_i value is calculated using the Cheng-Prusoff equation.

In Vitro Functional Assay on Guinea Pig Bronchi [6]

This protocol evaluates the functional antagonistic effect of the drug on isolated airway tissue.

- **Objective:** To assess the inhibitory effect of **Mequitamium Iodide** on histamine-induced contraction of airway smooth muscle.
- **Materials:**
 - **Tissue:** Isolated bronchi from guinea pigs.
 - **Organ Bath:** Filled with oxygenated physiological salt solution (e.g., Krebs-Henseleit solution) maintained at 37°C.
 - **Inducing Agent:** Histamine to pre-contract the tissue.
- **Method:**
 - **Tissue Preparation:** Set up the bronchial rings in the organ bath under an optimal resting tension.
 - **Pre-contraction:** Induce a stable contraction in the tissue using a submaximal concentration of histamine.
 - **Compound Application:** Cumulatively add increasing concentrations of **Mequitamium Iodide** (or its enantiomers) to the organ bath.
 - **Measurement:** Record the isometric tension and calculate the percentage of relaxation relative to the pre-contracted state.
- **Data Analysis:** Determine the IC_{50} value (the concentration causing 50% inhibition of the histamine-induced contraction) with 95% confidence limits.

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References

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